

# Comparative Efficacy of Sulfentrazone and Other PPO-Inhibiting Herbicides for Weed Control

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## Compound of Interest

Compound Name: Sulfentrazone

Cat. No.: B1681188

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## A Comprehensive Guide for Researchers and Agricultural Scientists

This guide provides a detailed comparison of the herbicidal efficacy of **sulfentrazone** and other selected protoporphyrinogen oxidase (PPO)-inhibiting herbicides. PPO inhibitors are a critical class of herbicides used for the management of a broad spectrum of weeds, particularly broadleaf species, in various agricultural and non-crop settings. Their mode of action, involving the disruption of chlorophyll and heme biosynthesis, leads to rapid cell membrane damage and necrosis of susceptible plants.<sup>[1][2][3]</sup> This guide will focus on a comparative analysis of **sulfentrazone** with other widely used PPO inhibitors, including carfentrazone-ethyl, flumioxazin, saflufenacil, lactofen, and fomesafen, supported by experimental data.

## Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

PPO-inhibiting herbicides, classified under Group 14 (WSSA) and Group E (HRAC), function by blocking the protoporphyrinogen oxidase enzyme.<sup>[1][3]</sup> This enzyme is crucial for the conversion of protoporphyrinogen IX (Proto IX) to protoporphyrin IX (Proto IX), a precursor for both chlorophyll and heme. The inhibition of PPO leads to the accumulation of Proto IX in the cytoplasm. In the presence of light and oxygen, Proto IX is converted to Proto IX outside its normal location within the chloroplast. This misplaced Proto IX interacts with light to generate highly reactive singlet oxygen. These reactive oxygen species cause rapid lipid

peroxidation and destruction of cell membranes, leading to cellular leakage, necrosis, and ultimately, the death of the weed.

## Herbicide Profiles and Efficacy Data

This section provides a comparative overview of the efficacy of **sulfentrazone** and other selected PPO-inhibiting herbicides against various weed species. The data presented is a synthesis of findings from multiple field and greenhouse studies.

### Sulfentrazone

**Sulfentrazone** is a selective, soil-applied herbicide with both pre-emergence and post-emergence activity against a wide range of annual broadleaf weeds and sedges. Its efficacy can be influenced by soil type, organic matter content, and pH.

### Carfentrazone-ethyl

Carfentrazone-ethyl is primarily a post-emergence contact herbicide known for its rapid burndown activity on broadleaf weeds. It is often used in tank mixtures to enhance the speed and spectrum of weed control.

### Flumioxazin

Flumioxazin provides both pre-emergence and post-emergence control of a broad spectrum of broadleaf weeds and some annual grasses. It is recognized for its residual activity, which can provide extended weed control.

### Saflufenacil

Saflufenacil is a PPO inhibitor that offers both burndown and residual control of numerous broadleaf weeds. It is effective as a pre-plant burndown and pre-emergence herbicide in various cropping systems.

### Lactofen

Lactofen is a post-emergence herbicide primarily used for the control of broadleaf weeds in crops such as soybeans. It is known for its contact activity, causing rapid necrosis of treated foliage.

## Fomesafen

Fomesafen is a selective herbicide with both foliar and soil activity, providing control of a wide range of broadleaf weeds. It is commonly used in soybeans and other legume crops.

## Data Presentation: Comparative Efficacy Tables

The following tables summarize the weed control efficacy of **sulfentrazone** and other PPO-inhibiting herbicides based on data from various research studies. Efficacy is presented as a percentage of weed control.

Table 1: Efficacy of PPO-Inhibiting Herbicides on Various Weed Species

Herbicide	Weed Species	Control (%)	Application Rate	Reference
Sulfentrazone	Common Waterhemp (Amaranthus tuberculatus)	>89	350 g/ha	
Common Cocklebur (Xanthium strumarium)	>89	350 g/ha		
Ivyleaf Morningglory (Ipomoea hederacea)	>89	350 g/ha		
Pitted Morningglory (Ipomoea lacunosa)	>89	350 g/ha		
Common Ragweed (Ambrosia artemisiifolia)	<89	350 g/ha		
Carfentrazone-ethyl	Marshmallow (Malva parviflora)	~100	12-18 g a.i. ha <sup>-1</sup>	
Paterson's Curse (Echium plantagineum)	99	Not Specified		
Flumioxazin	Common Ragweed (Ambrosia artemisiifolia)	>89	90 g/ha	

Common Waterhemp (Amaranthus tuberculatus)	<89	90 g/ha	
Common Cocklebur (Xanthium strumarium)	<89	90 g/ha	
Ivyleaf Morningglory (Ipomoea hederacea)	<89	90 g/ha	
Pitted Morningglory (Ipomoea lacunosa)	<89	90 g/ha	
Saflufenacil	Green Pigweed (Amaranthus powellii)	38-100	25 g ai ha <sup>-1</sup>
Common Ragweed (Ambrosia artemisiifolia)	65-96	25 g ai ha <sup>-1</sup>	
Common Lambsquarters (Chenopodium album)	0-48	25 g ai ha <sup>-1</sup>	
Lactofen	Kochia (Kochia scoparia)	81	12 fl oz/acre
Fomesafen	Melampodium divaricatum	90-95	250 g ha <sup>-1</sup>

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Rottboellia cochinchinensis	80-90	125-250 g ha <sup>-1</sup>
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Note: Efficacy can vary based on environmental conditions, weed size, and application timing.

## Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of herbicide efficacy studies. Below are summaries of the experimental protocols from some of the key studies cited in this guide.

### Study 1: Sulfentrazone and Flumioxazin in No-Tillage Soybean

- Objective: To evaluate weed control and crop response to flumioxazin and **sulfentrazone** alone and in tank mixtures in no-till soybeans.
- Experimental Design: Field trials were conducted at two sites over two years.
- Treatments: **Sulfentrazone** at 350 g/ha and flumioxazin at 90 g/ha were applied alone and in tank-mixes with chlorimuron (70 g/ha) or imazaquin (70 g/ha).
- Application: Herbicides were applied pre-emergence using a CO<sub>2</sub>-pressurized backpack sprayer with a carrier volume of 187 L/ha.
- Data Collection: Weed control was visually rated.

### Study 2: Fomesafen for Weed Control in Bean Crops

- Objective: To assess the effectiveness of fomesafen alone and in combination with other herbicides for weed control in beans.
- Experimental Design: A randomized block design with 10 treatments and four replications was used.
- Treatments: Fomesafen was applied at 125, 187.5, and 250 g ha<sup>-1</sup>. Other treatments included tank mixes and manual weeding.

- Data Collection: Weed control and bean toxicity were evaluated at 10, 20, 30, and 42 days after treatment (DAT).

## Study 3: Saflufenacil for Desiccation of Dry Bean and Weeds

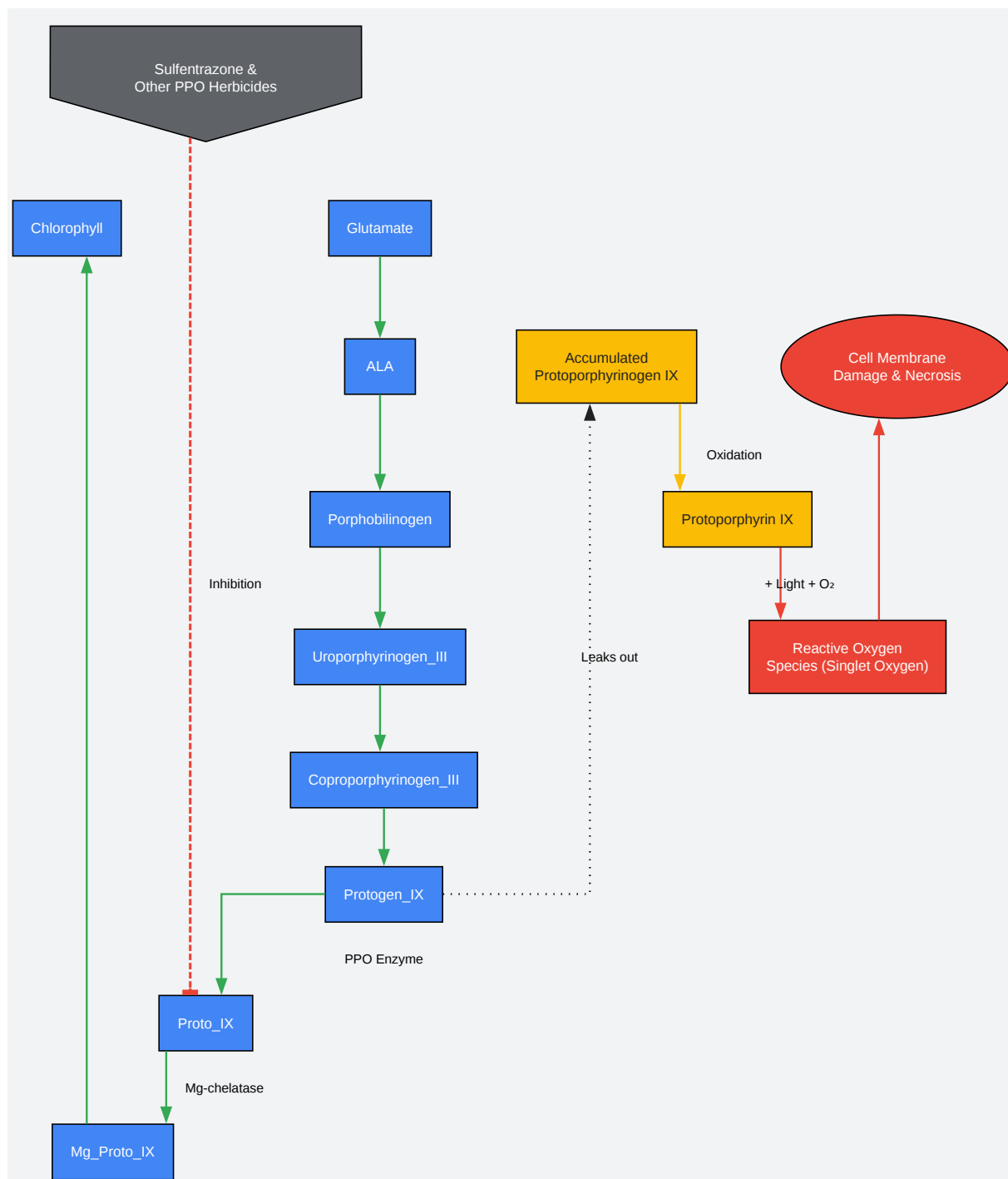
- Objective: To evaluate the efficacy of saflufenacil for desiccating dry beans and annual weeds.
- Experimental Design: Five field experiments were conducted over three years.
- Treatments: Saflufenacil was applied at two rates, as single or sequential applications, with four different adjuvants at various rates, and in three water carrier volumes.
- Data Collection: Desiccation of dry bean and weed species was evaluated at 5, 8, and 14 days after application (DAA).

## Study 4: Lactofen for Postemergence Weed Control

- Objective: To evaluate the efficacy of glufosinate and lactofen, alone and in a mixture, for the control of kochia.
- Experimental Design: The research trial was conducted with four replications for each herbicide treatment.
- Treatments: Glufosinate was applied at 32 fl oz/acre with ammonium sulfate. Lactofen was applied at 12 fl oz/acre with crop oil concentrate. A tank mixture of both was also applied.
- Data Collection: The percentage of kochia control compared to a non-treated control was evaluated three weeks after application.

## Mandatory Visualization

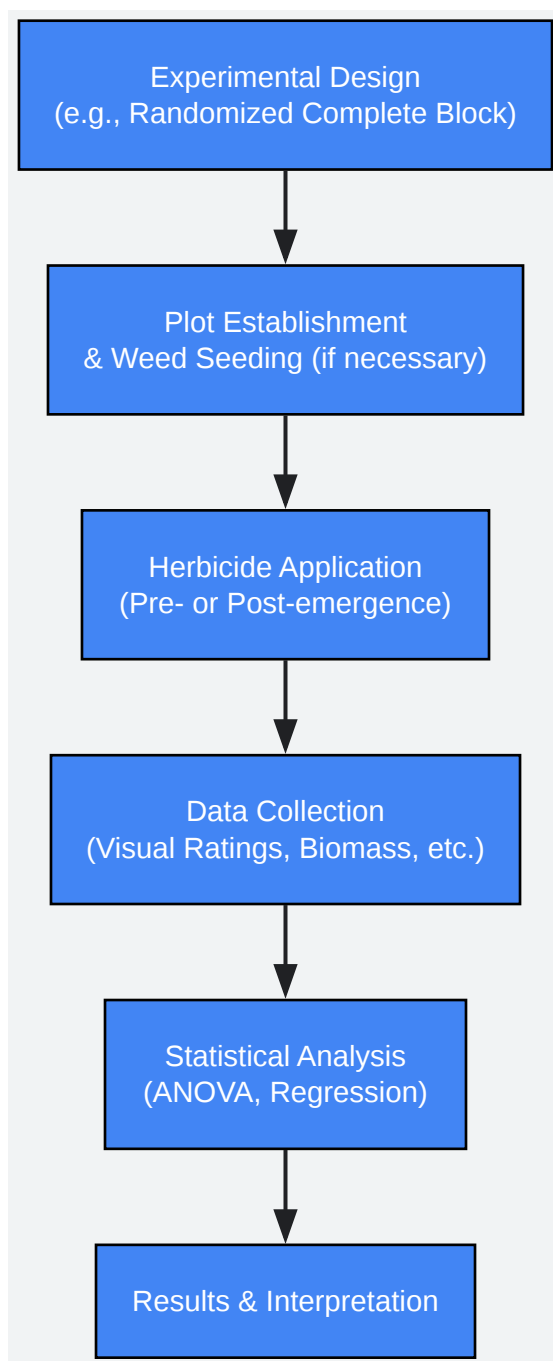
The following diagrams illustrate the mechanism of action of PPO-inhibiting herbicides and a typical experimental workflow for herbicide efficacy trials.



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Caption: Mechanism of action of PPO-inhibiting herbicides.





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## References

- 1. 18.4 Herbicides that Interfere with PPO (A Cell Membrane Disrupter SOA) – Principles of Weed Control [ohiostate.pressbooks.pub]
- 2. PPO Inhibitor (Cell Membrane Disruptor) Herbicides | Pioneer® Seeds [pioneer.com]
- 3. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
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